

Technical Monograph: (-)-Norgestrel-d6

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Compound of Interest

Compound Name: (-)-Norgestrel-d6

Cat. No.: B1152505

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Stable Isotope Internal Standard for High-Precision Bioanalysis

Executive Summary & Compound Identity

(-)-Norgestrel-d6 is the hexadeuterated stable isotope analog of Levonorgestrel ((-)-Norgestrel). It serves as the gold-standard Internal Standard (IS) for the quantitative determination of Norgestrel and Levonorgestrel in biological matrices (plasma, serum, urine) using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Critical Distinction:

- Target Analyte: (-)-Norgestrel (Levonorgestrel) | CAS: 797-63-7 (or 6533-00-2 for racemic).^[1]
- Internal Standard: **(-)-Norgestrel-d6** | CAS: Not universally assigned (often listed by parent CAS 6533-00-2 labeled "d6").

By incorporating six deuterium atoms, this IS shifts the precursor and product ions by +6 Da, preventing signal interference (crosstalk) while maintaining identical chromatographic retention and extraction efficiency as the analyte. This ensures robust correction for matrix effects, ionization suppression, and extraction variability.

Physicochemical Profile^{[1][2][3][4][5][6][7]}

Property	Specification
Chemical Name	13-Ethyl-17-hydroxy-18,19-dinor-17 α -pregn-4-en-20-yn-3-one-d6
Molecular Formula	C ₂₁ H ₂₂ D ₆ O ₂
Molecular Weight	318.49 g/mol (vs. 312.45 g/mol for parent)
Isotopic Purity	≥ 99% Deuterium incorporation
Solubility	Soluble in Methanol, Acetonitrile, DMSO; Practically insoluble in water
pKa	~13 (Terminal alkyne proton), Neutral in physiological pH
Storage	-20°C, protected from light (hygroscopic)

Core Application: LC-MS/MS Bioanalysis

The primary utility of **(-)-Norgestrel-d6** is in pharmacokinetic (PK) studies and therapeutic drug monitoring (TDM). The following protocol outlines a validated method for quantifying Levonorgestrel in human plasma.

2.1. Mechanism of Action (Internal Standardization)

In Electrospray Ionization (ESI), co-eluting matrix components (phospholipids, salts) often suppress the ionization of the target analyte. Because **(-)-Norgestrel-d6** co-elutes with Levonorgestrel, it experiences the exact same suppression. By calculating the Area Ratio (Analyte/IS) rather than absolute area, the quantification remains linear and accurate despite matrix fluctuations.

2.2. Validated Experimental Protocol

A. Reagent Preparation

- Stock Solution: Dissolve 1 mg **(-)-Norgestrel-d6** in 1 mL Methanol (1 mg/mL). Store at -20°C.

- Working IS Solution: Dilute stock in 50:50 Methanol:Water to a final concentration of 50 ng/mL.

B. Sample Preparation (Liquid-Liquid Extraction - LLE) Rationale: LLE is preferred over protein precipitation (PPT) to remove phospholipids that cause ion suppression.

- Aliquot: Transfer 200 μ L of plasma into a glass tube.
- Spike: Add 50 μ L of Working IS Solution ((-)-Norgestrel-d6). Vortex for 10 sec.
- Extract: Add 2 mL of Hexane:Ethyl Acetate (80:20 v/v).
 - Note: This solvent mixture is optimized for steroid recovery while minimizing polar interferences.
- Agitate: Vortex for 5 minutes; Centrifuge at 4,000 rpm for 5 minutes at 4°C.
- Transfer: Transfer the clear upper organic layer to a clean tube.
- Dry: Evaporate to dryness under a nitrogen stream at 40°C.
- Reconstitute: Dissolve residue in 100 μ L of Mobile Phase (Acetonitrile:0.1% Formic Acid, 70:30).

C. LC-MS/MS Parameters

Parameter	Setting
Column	C18 UPLC Column (e.g., BEH C18, 2.1 x 50 mm, 1.7 μ m)
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	Acetonitrile
Gradient	40% B to 90% B over 3 min (Isocratic 70% B also common)
Flow Rate	0.4 mL/min
Ionization	ESI Positive Mode

D. MRM Transitions (Quantification)

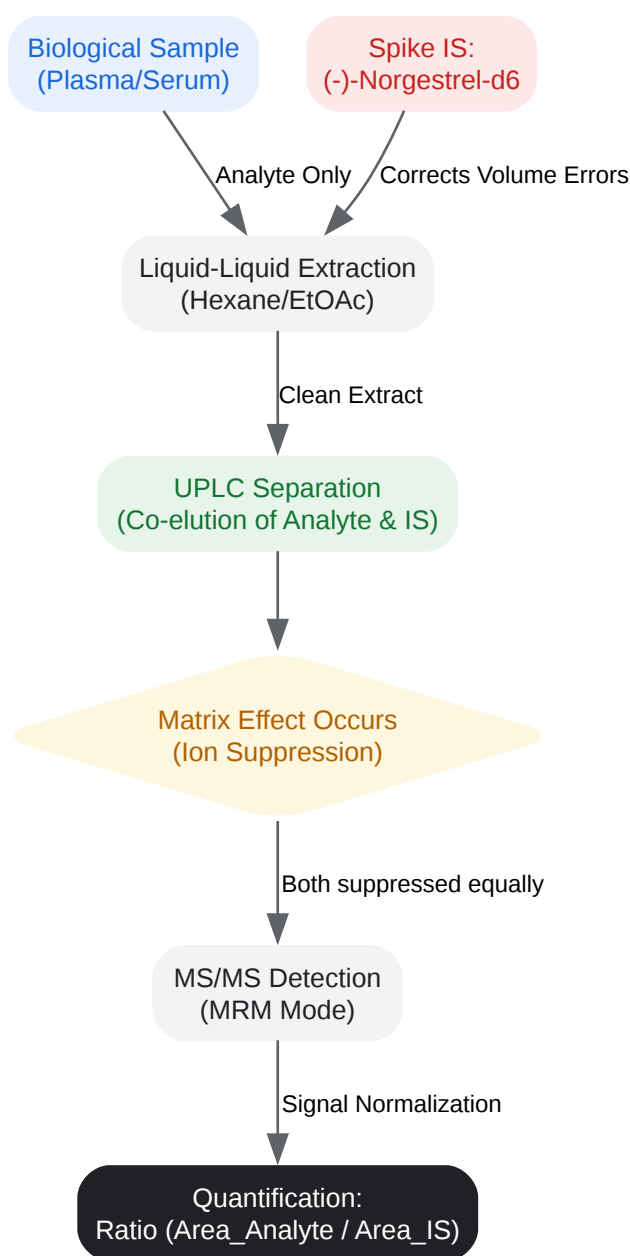
Compound	Precursor Ion (Q1)	Product Ion (Q3)	Collision Energy (eV)
Levonorgestrel	313.2 [M+H] ⁺	245.1	25
(-)-Norgestrel-d6	319.2 [M+H] ⁺	251.1	25

Note: The transition 313 → 245 corresponds to the loss of the C-ring fragment (retro-Diels-Alder) or loss of C₅H₈. The d6 isotope retains the label in the product ion, confirming the label is located on a stable fragment (typically the ethyl group).

Visualization of Workflows

Figure 1: Bioanalytical Workflow Logic

This diagram illustrates the critical checkpoints where **(-)-Norgestrel-d6** corrects for experimental error.

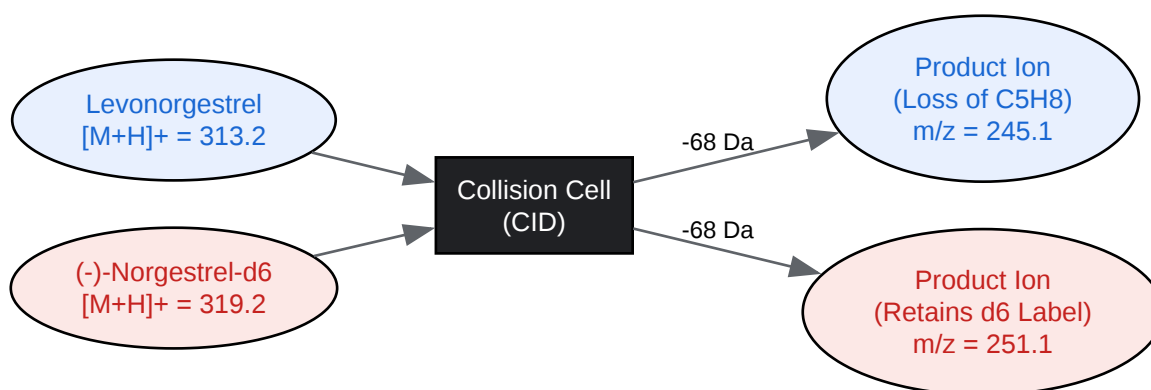


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Caption: Systematic error correction using **(-)-Norgestrel-d6**. The IS compensates for extraction loss and ionization suppression.

Figure 2: Mass Spectrometry Fragmentation Logic

Understanding the fragmentation ensures the correct MRM transition is selected to avoid "cross-talk" with endogenous steroids.



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Caption: Parallel fragmentation pathways. The +6 Da mass shift is conserved in the product ion, ensuring specificity.

Scientific Integrity & Troubleshooting

4.1. Isotopic Stability & Exchange

- Risk: Deuterium atoms placed on acidic positions (e.g., adjacent to the C3 ketone) can exchange with solvent protons, leading to signal loss.
- Solution: High-quality **(-)-Norgestrel-d6** places isotopes on the 13-ethyl group or the stable steroid backbone rings, which are non-exchangeable under standard LC-MS conditions.
- Verification: Always run a "Zero Blank" (Matrix + IS only) to check for unlabeled Norgestrel impurities in your IS stock. The response at m/z 313.2 should be < 5% of the LLOQ.

4.2. Cross-Signal Interference (Crosstalk)

- Issue: If the concentration of the analyte is very high (e.g., >1000 ng/mL), natural isotopes (C13) of the analyte might contribute to the IS channel (m/z 319).
- Mitigation: The +6 Da shift of **(-)-Norgestrel-d6** is sufficient to avoid C13 interference (which typically affects M+1 or M+2). This makes d6 superior to d3 or d4 analogs.

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